

Tritriacontan-16-one: A Technical Guide to Safety, Handling, and Storage

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Compound of Interest

Compound Name: Tritriacontan-16-one

Cat. No.: B15293862

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available information on **Tritriacontan-16-one**. Due to the limited publicly available safety and toxicological data, this compound should be handled with the utmost caution, treating it as a potentially hazardous substance. All handling and experimental procedures should be conducted by qualified personnel in a controlled laboratory environment.

Introduction

Tritriacontan-16-one is a long-chain aliphatic ketone with the chemical formula $C_{33}H_{66}O$.^[1] It is a naturally occurring compound found in sources such as potatoes (*Solanum tuberosum*).^[1] While it has potential applications in scientific research as a reference compound and in industrial processes, a comprehensive toxicological profile is not readily available.^[1] This guide synthesizes the known physical and chemical properties and provides general guidelines for safe handling and storage.

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of **Tritriacontan-16-one**.

Property	Value	Source
Molecular Formula	C ₃₃ H ₆₆ O	[1]
Molecular Weight	478.9 g/mol	[2]
Appearance	Solid at room temperature	[1]
Melting Point	Approximately 98–100 °C	[1]
Solubility	Practically insoluble in water	[1]
Density (Predicted)	~0.868 g/cm ³	[1]
pKa (Predicted)	~9.59	[1]

Safety and Handling

Due to the absence of specific toxicological data, standard laboratory precautions for handling uncharacterized chemical substances are mandatory.

Hazard Identification

The specific hazards of **Tritriacontan-16-one** have not been fully elucidated. Based on its chemical class and physical properties, potential hazards may include:

- Skin and Eye Irritation: Although not confirmed, direct contact with the solid or dust may cause irritation.
- Respiratory Tract Irritation: Inhalation of dust particles may irritate the respiratory system.
- Toxicity: The systemic toxicity of **Tritriacontan-16-one** is unknown.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **Tritriacontan-16-one**:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile).

- Body Protection: A laboratory coat.
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved respirator is recommended.

Engineering Controls

- Work with **Tritriacontan-16-one** should be conducted in a well-ventilated area, preferably within a chemical fume hood.

First Aid Measures

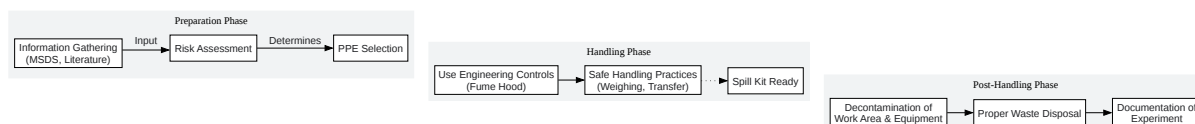
- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.
- In case of skin contact: Wash off with soap and plenty of water. Get medical attention if irritation develops.
- If inhaled: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Storage

- Store in a tightly closed container.
- Keep in a dry, cool, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.

Experimental Protocols and Workflows

Due to the lack of specific experimental data in the public domain, this section provides a generalized workflow for handling a chemical with limited safety information, such as **Tritriacontan-16-one**.



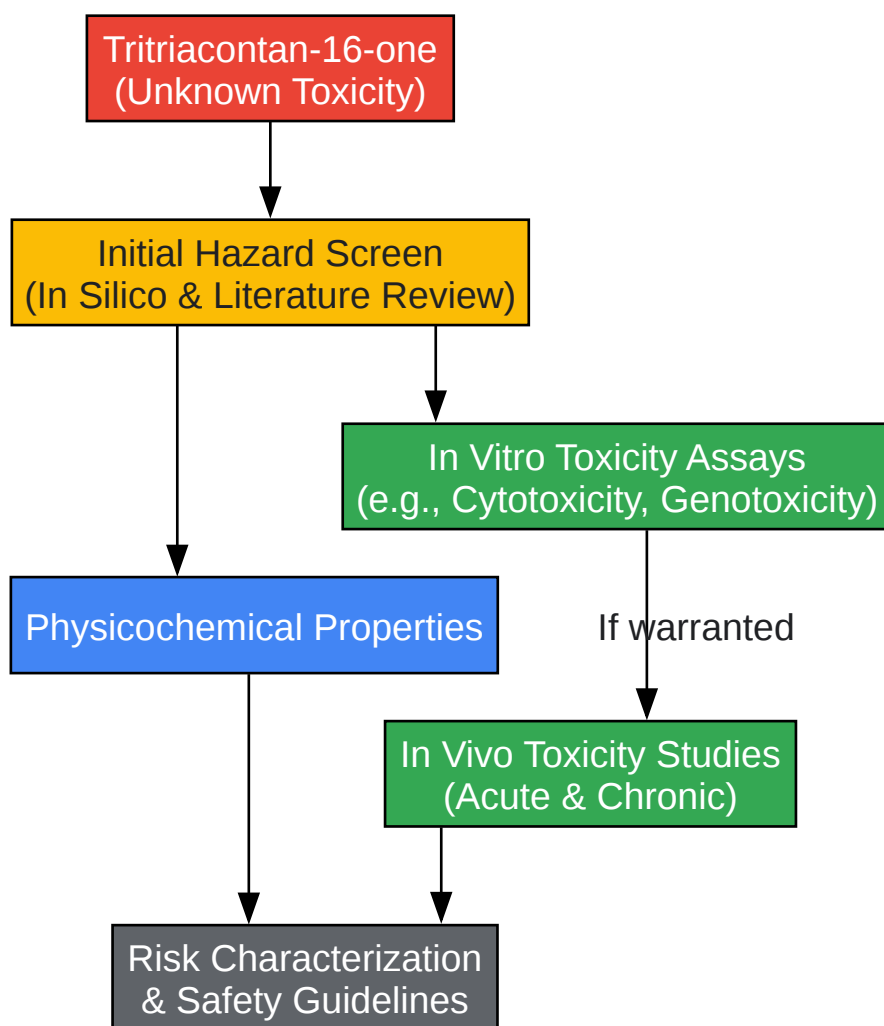
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Caption: Workflow for Handling Chemicals with Limited Safety Data.

Signaling Pathways

There is currently no information available in the public domain regarding the signaling pathways or mechanisms of action of **Tritriacontan-16-one** in biological systems. Further research is required to elucidate its toxicological profile and any potential interactions with cellular pathways.

In the absence of specific data, a generalized logical diagram for assessing the safety of an unknown compound is presented below.



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Caption: Logical Framework for Safety Assessment of a Novel Compound.

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References

- 1. Buy Tritriacontan-16-one (EVT-15429513) [[evitachem.com](https://www.evitachem.com)]
- 2. Tritriacontan-16-one | C₃₃H₆₆O | CID 243701 - PubChem [pubchem.ncbi.nlm.nih.gov]

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